

Advanced Functionalization Strategies for the Pyridazinone Core

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Compound of Interest

Compound Name: 4,5-dichloro-6-ethoxypyridazin-3(2h)-one
CAS No.: 117613-99-7
Cat. No.: B038216

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Executive Summary

The pyridazin-3(2H)-one scaffold is a "privileged structure" in medicinal chemistry, serving as the pharmacophore for diverse therapeutic agents, including PDE inhibitors (e.g., Zardaverine), COX-2 inhibitors, and antihypertensives.[1] Its unique electronic architecture—characterized by a hydrazine moiety within a six-membered lactam ring—offers distinct vectors for diversification.

This guide moves beyond basic synthesis to detail late-stage functionalization strategies. We focus on three critical methodologies: controlled N-alkylation, regioselective nucleophilic aromatic substitution (

), and transition-metal-catalyzed cross-couplings.

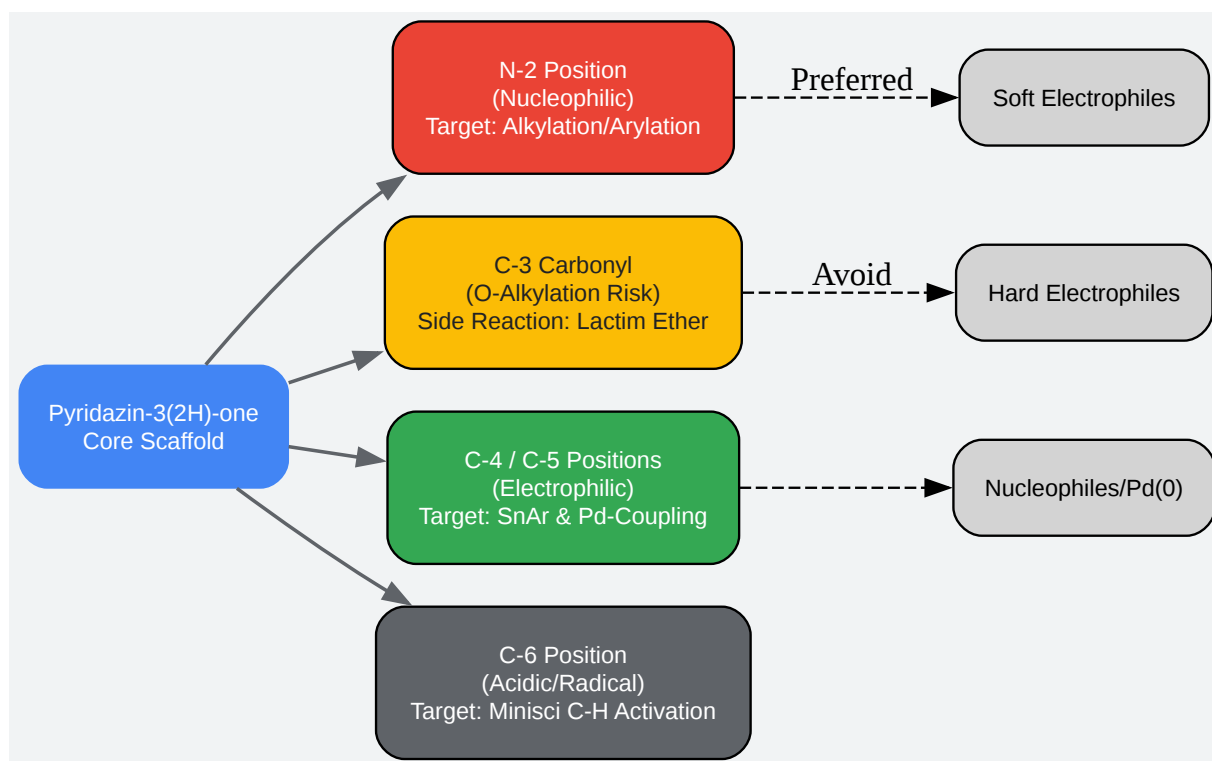
Section 1: The Chemical Landscape

To successfully functionalize the pyridazinone core, one must understand its electronic bias. The molecule possesses an ambident nucleophilic center (the amide/lactam region) and

electrophilic carbon centers (the vinylogous amide region).

Reactivity Map

The following diagram outlines the primary sites for chemical intervention.



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Figure 1: Reactivity profile of the pyridazinone scaffold highlighting orthogonal functionalization sites.

Section 2: N-Site Functionalization (N-Alkylation)

The most common entry point for diversification is the N-2 nitrogen. However, the tautomeric equilibrium allows for O-alkylation (forming the lactim ether), which is often an unwanted byproduct.

Mechanistic Insight

The ratio of N- vs. O-alkylation is governed by the Hard and Soft Acids and Bases (HSAB) theory and solvent effects.

- N-Alkylation (Thermodynamic Control): Favored by soft electrophiles (alkyl iodides/bromides) and polar aprotic solvents (DMF, DMSO) that solvate the cation, leaving the "softer" N-anion available.
- O-Alkylation (Kinetic Control): Favored by hard electrophiles (sulfates, sulfonates) and silver salts (Ag^+ coordinates to Nitrogen, forcing Oxygen attack).

Protocol 1: Controlled N-Alkylation

Objective: Selective alkylation at N-2 with >90% regioselectivity.

Materials:

- Substrate: 6-substituted-pyridazin-3(2H)-one (1.0 equiv)
- Electrophile: Alkyl halide (1.2 equiv)
- Base: Cesium Carbonate () (2.0 equiv)
- Solvent: Anhydrous DMF (0.2 M concentration)

Workflow:

- Activation: Charge a flame-dried round-bottom flask with the pyridazinone substrate and in anhydrous DMF. Stir at Room Temperature (RT) for 30 minutes.
 - Why? This deprotonates the N-H ($\text{pK}_a \sim 10.5$), generating the pyridazinone anion. is a large cation ("soft"), promoting N-attack over O-attack better than or .

- Addition: Add the alkyl halide dropwise.
- Reaction: Stir at 60°C for 4–12 hours. Monitor via TLC (Mobile phase: 5% MeOH in DCM).
 - Checkpoint: N-alkylated products are typically more polar than O-alkylated byproducts on Silica.
- Workup: Dilute with EtOAc, wash 3x with water (to remove DMF), then brine. Dry over .
- Purification: Flash column chromatography.

Troubleshooting Table:

Observation	Root Cause	Corrective Action
High O-Alkylation	Electrophile is too "hard" (e.g., tosylate) or solvent is non-polar.	Switch leaving group to iodide. Use DMF or CH ₃ CN.

| No Reaction | Base is too weak or steric hindrance. | Switch base to NaH (0°C addition); heat to 80°C. |

Section 3: Regioselective Nucleophilic Substitution ()

Halogenated pyridazinones (specifically 4,5-dichloro derivatives) are versatile precursors. The "vinylogous amide" character makes C-4 and C-5 electrophilic, but they are not equivalent.

Mechanistic Insight

In 4,5-dichloropyridazin-3(2H)-one:

- C-4 Position: This carbon is beta to the carbonyl. It is generally more electrophilic due to resonance withdrawal from the carbonyl oxygen.
- C-5 Position: Reactivity here is secondary but can be activated by substituents at C-6.

Protocol 2: Regioselective C-4 Substitution

Objective: Install a nucleophile (phenol/amine) selectively at C-4.

Materials:

- Substrate: 4,5-dichloro-2-methylpyridazin-3(2H)-one^[2]
- Nucleophile: Phenol or Aniline derivative (1.1 equiv)
- Base: Potassium Carbonate (

)^[3]
- Solvent: Acetonitrile (

)

Workflow:

- Setup: Dissolve substrate in

. Add

(2.0 equiv).
- Addition: Add nucleophile.
- Reaction: Reflux (80°C) for 6–12 hours.
 - Note: Using stronger bases like NaH in THF at 0°C can also drive C-4 selectivity kinetically, but

under reflux is thermodynamically robust for phenols.
- Validation: ¹H NMR is critical.
 - C-4 Substitution Product: The remaining proton at C-5 will appear as a singlet (if C-6 is blocked) or distinct doublet.

- C-5 Substitution Product: Distinct shift differences.
- Literature Benchmark: For 4-substituted products, the C-5 chlorine is retained.

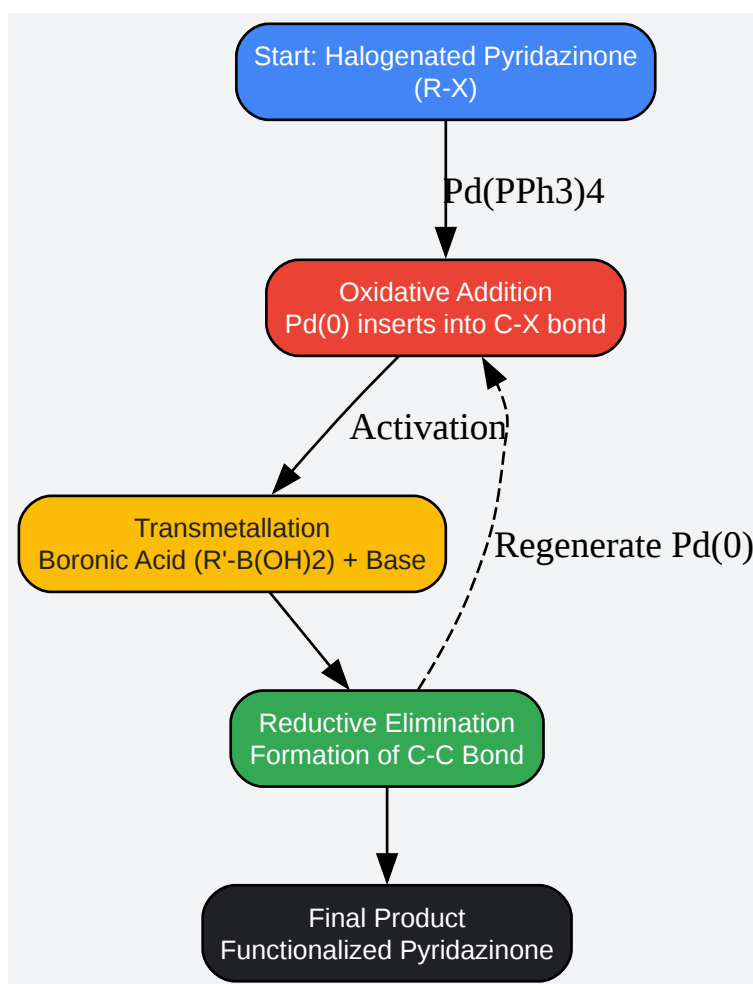
Section 4: Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura)

For forming C-C bonds, Palladium catalysis is superior to

, particularly for introducing aryl or heteroaryl groups.

Workflow Diagram

The catalytic cycle for pyridazinones follows the standard oxidative addition/reductive elimination pathway, but requires specific ligand choices due to the nitrogen-rich heterocycle potentially poisoning the catalyst.



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Figure 2: Suzuki-Miyaura catalytic cycle adapted for pyridazinone substrates.

Protocol 3: Suzuki Coupling on Chloropyridazinones

Objective: Arylation at C-4 or C-5 using Boronic Acids.

Materials:

- Substrate: 4-chloro-2-methylpyridazin-3(2H)-one
- Coupling Partner: Aryl boronic acid (1.5 equiv)
- Catalyst:
(5 mol%) or
(for sterically hindered cases)
- Base: 2M Aqueous Na2CO3
- Solvent: DME (Dimethoxyethane) / Ethanol (4:1 ratio)

Step-by-Step:

- Degassing (Critical): Solvents must be sparged with Argon for 15 minutes. Oxygen kills the Pd(0) species.
- Assembly: In a sealed tube, combine substrate, boronic acid, and solvent. Add the aqueous base.
- Catalyst Addition: Add Pd catalyst last under a positive stream of Argon. Seal immediately.
- Heating: Heat to 90°C for 12–18 hours.
 - Visual Check: Reaction mixture often turns black (Pd precipitation) if the reaction stalls or catalyst decomposes.

- Workup: Filter through a Celite pad (to remove Pd black). Dilute with EtOAc/Water.
- Purification: Silica gel chromatography.

Data Summary: Catalyst Efficiency

Catalyst	Ligand Type	Yield (Typical)	Application
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|

| Phosphine (Monodentate) | 60–80% | Standard aryl couplings | |

| Ferrocenyl (Bidentate) | 75–90% | Sterically crowded substrates | |

+ XPhos | Buchwald Ligand | >90% | Chlorides with low reactivity |

Section 5: References[1][2][6][7][8]

- Alvarez-Builla, J., Vaquero, J. J., & Barluenga, J. (2011). Modern Heterocyclic Chemistry. Wiley-VCH. (General reactivity grounding).
- Matyus, P., et al. (2002). "Rearrangement of 4-chloro-5-alkoxy-3(2H)-pyridazinones: A novel route to 4-alkoxy-5-chloro-3(2H)-pyridazinones." Tetrahedron, 58(24), 4809-4815.
- Coates, W. J., & McKillop, A. (1993). "Synthesis of 3(2H)-pyridazinones." Comprehensive Heterocyclic Chemistry II. (Standard protocols for N-alkylation).
- Maes, B. U. W., et al. (2002). "Palladium-catalyzed amination of 4-halopyridazin-3(2H)-ones." Synlett, 2002(12), 1995-1998. (Cross-coupling methodologies).[4][5][6][7]
- Yoon, Y. J., et al. (2001). "Regioselective nucleophilic substitution of 4,5-dichloro-2-methyl-6-nitro-2H-pyridazin-3-one." Journal of the Korean Chemical Society. (Specifics on S_NAr regioselectivity).
- Dunetz, J. R., et al. (2019). "Large-Scale Applications of Transition Metal-Catalyzed Couplings for the Synthesis of Pharmaceuticals." Chemical Reviews, 111(3), 2177-2250. (Industrial application of Suzuki protocols).

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Sources

- 1. ijcrt.org [ijcrt.org]
- 2. researchgate.net [researchgate.net]
- 3. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 4. Synthesis of Pyridazine Derivatives by Suzuki-Miyaura Cross-Coupling Reaction and Evaluation of Their Optical and Electronic Properties through Experimental and Theoretical Studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. nobelprize.org [nobelprize.org]
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